

Extraction techniques for Acid Blue 161 from textile effluents

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Acid Blue 161

CAS No.: 12392-64-2

Cat. No.: B085170

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Application Note: Targeted Extraction and Recovery Protocols for **Acid Blue 161**

Abstract

Acid Blue 161 (AB161) is a recalcitrant, 1:2 chromium-complex azo dye widely used in the wool and polyamide textile sectors. Unlike simple azo dyes, its heavy metal core and high stability render it resistant to conventional biodegradation. This guide moves beyond destructive "removal" methods (e.g., Fenton oxidation) to focus on extraction and recovery. We present three distinct protocols: Reactive Liquid-Liquid Extraction (LLE) for high-selectivity purification, Regenerable Solid-Phase Extraction (SPE) for cost-effective bulk recovery, and Nanofiltration (NF) for continuous volume reduction.

Physicochemical Profile: The Target Molecule

Effective extraction requires exploiting the specific molecular attributes of AB161.

Property	Value / Characteristic	Implication for Extraction
C.I. Name	Acid Blue 161 (C.I. 15706)	Anionic character dominates behavior.
Structure	1:2 Chromium Complex Azo	High stability; resistant to heat/light. Large molecular size (>800 Da).[1]
Charge	Anionic (Sulfonate groups:)	Highly soluble in water; precipitates at very low pH or high ionic strength.
	578 nm (pH dependent)	Primary quantification wavelength.
pKa	~1.5 - 2.5 (Sulfonic acid)	Remains ionized (negative) at neutral pH.

Protocol A: Reactive Liquid-Liquid Extraction (LLE)

Mechanism: Ion-Pair Formation / Reverse Micelle Extraction. Best For: High-purity recovery from concentrated batches; analytical sample preparation.

This method utilizes high-molecular-weight amines (HMWA) dissolved in an apolar solvent. The amine acts as a liquid anion exchanger, forming a lipophilic ion-pair with the anionic dye at low pH, which is then back-extracted (stripped) at high pH.

Reagents & Equipment

- Extractant: Diisotridecylamine (or Alamine 336).
- Diluent: Kerosene, Shellsol D70, or Hexane.
- Stripping Agent: 20% (w/w) NaOH.
- Acidifier:
(Concentrated).

- Equipment: Separatory funnels (lab scale) or Centrifugal Contactor (pilot scale).

Step-by-Step Protocol

- Feed Conditioning:
 - Filter the raw effluent (0.45 μm) to remove suspended solids.
 - Acidify the filtrate to pH 1.6 ± 0.1 using

◦ . Rationale: At this pH, the amine is fully protonated (

◦), and the dye sulfonate groups remain anionic, maximizing electrostatic attraction.
- Organic Phase Preparation:
 - Dissolve the amine (Extractant) in the Diluent to a concentration of 2–5% (v/v).
 - Note: Higher amine concentrations increase viscosity, hindering phase separation.
- Extraction (Forward):
 - Mix the Aqueous Feed and Organic Phase at a 1:1 to 1:5 ratio (Organic:Aqueous).
 - Agitate vigorously for 5–10 minutes.
 - Allow phase separation (settling time: ~10–20 mins). The dye transfers to the upper organic phase (blue).
 - Reaction:
- Stripping (Back-Extraction):
 - Collect the dye-loaded organic phase.
 - Contact with 20% NaOH at an Organic:Aqueous ratio of 5:1.
 - Agitate for 5 minutes. The high pH deprotonates the amine, releasing the dye back into the small volume of aqueous alkaline solution.

- Result: A highly concentrated (>50x) dye solution suitable for reuse or precipitation.
- Solvent Regeneration:
 - The organic phase (now clear) is recycled back to Step 3.[2]

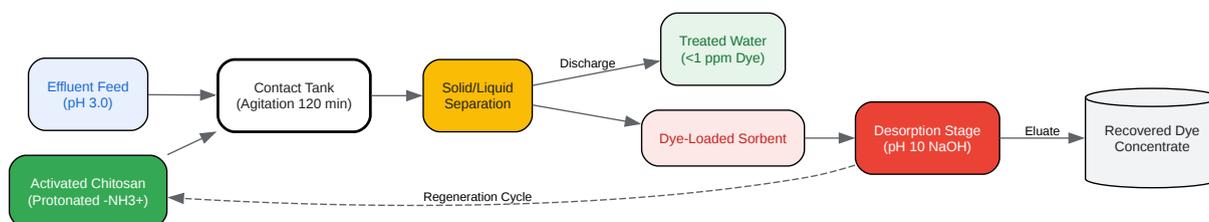
Protocol B: Regenerable Solid-Phase Extraction (SPE)

Mechanism: Electrostatic Adsorption & pH-Swing Desorption. Best For: Polishing dilute effluents (<100 ppm) and resource recovery.

We utilize a Chitosan-based hydrogel or Mesoporous Activated Carbon. Chitosan is preferred for its high density of amine groups (

), which switch charge based on pH.

Workflow Diagram (Graphviz)



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Figure 1: Closed-loop adsorption-desorption cycle for AB161 recovery.

Step-by-Step Protocol

- Sorbent Preparation:
 - Use cross-linked chitosan beads to prevent dissolution at low pH.

- Condition beads in pH 3.0 buffer to protonate amine sites ().
- Adsorption (Loading):
 - Adjust effluent pH to 3.0–4.0.
 - Dose sorbent at 1–2 g/L.
 - Contact time: 120 minutes (Equilibrium is usually reached by 90 min).
 - Validation: Monitor supernatant absorbance at 578 nm.
- Desorption (Recovery):
 - Filter the loaded beads.
 - Immerse in 0.1 M NaOH mixed with 10% Ethanol (Ethanol aids in breaking hydrophobic interactions of the dye structure).
 - Stir for 60 minutes.
 - Filter.^{[3][4][5]} The filtrate contains the purified AB161.

Protocol C: Nanofiltration (NF) Concentration

Mechanism: Size Exclusion & Donnan Exclusion. Best For: Large-scale continuous processing; Zero Liquid Discharge (ZLD) systems.

Since AB161 (MW >800 Da as complex) is significantly larger than the Molecular Weight Cut-Off (MWCO) of loose NF membranes, rejection rates typically exceed 98%.

Operational Parameters

Parameter	Specification	Notes
Membrane Type	Polyamide TFC (e.g., NF270, Desal 5DK)	MWCO: 200–400 Da.
Operating Pressure	6 – 15 bar	Higher pressure increases flux but compacts fouling layer.
Cross-Flow Velocity	> 0.5 m/s	Critical to minimize concentration polarization.
Feed pH	6.0 – 8.0	Neutral pH prevents membrane damage and maintains dye solubility.
Temperature	25°C – 35°C	Higher temp improves flux but requires thermal stability check.

Protocol

- Pre-filtration: Pass effluent through a 5 µm cartridge filter to protect the NF spiral wound module.
- System Start-up: Ramp pressure slowly (0.5 bar/sec) to operating setpoint (10 bar).
- Concentration Mode: Recirculate the retentate (concentrate) to the feed tank while collecting permeate.
- Volume Reduction Factor (VRF): Run until VRF reaches 10–20 (i.e., 1000L feed reduced to 50–100L concentrate).
- Cleaning (CIP): If flux drops >15%, perform alkaline clean (pH 11) to remove organic dye fouling, followed by acid rinse.

Analytical Validation

To ensure scientific integrity, extraction efficiency () must be quantified.

- UV-Vis Spectrophotometry:
 - : 578 nm.[6][7]
 - Calibration: Prepare standards (1–50 ppm) in the same solvent matrix as the sample to account for solvatochromic shifts.
 - Formula:
- HPLC-DAD (Purity Check):
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse).
 - Mobile Phase: Acetonitrile : Water (containing 10mM Ammonium Acetate). Gradient elution.
 - Detection: Diode Array at 578 nm.
 - Purpose: Verifies that the extracted blue compound is intact AB161 and not a degradation byproduct (free ligand or demetallated azo).

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- To cite this document: BenchChem. [Extraction techniques for Acid Blue 161 from textile effluents]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b085170#extraction-techniques-for-acid-blue-161-from-textile-effluents\]](https://www.benchchem.com/product/b085170#extraction-techniques-for-acid-blue-161-from-textile-effluents)

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